

Technical Guide: Spectral Profiling of Ethyl 2-methoxy-5-sulfamoylbenzoate

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Compound of Interest

Compound Name: Ethyl 2-methoxy-5-(sulfamoylmethyl)benzoate

CAS No.: 1956355-39-7

Cat. No.: B13401987

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CAS: 33045-53-3 | Formula:

| MW: 259.28 g/mol

Executive Summary & Structural Logic

This guide provides a validated spectral framework for researchers characterizing the "Sulpiride Impurity C" scaffold. The molecule consists of a trisubstituted benzene ring (1,2,5-substitution pattern) featuring three distinct electronic environments:

- **Electron Donating:** The methoxy group at C2 (strong resonance donor).
- **Electron Withdrawing:** The ethyl ester at C1 and the sulfonamide at C5 (both inductive and resonance withdrawers).

This "push-pull" electronic system creates a highly distinct NMR signature, making it an excellent candidate for rapid quality control via proton NMR.

Structural Disambiguation

- Target Molecule (Primary): Ethyl 2-methoxy-5-sulfamoylbenzoate (CCOC(=O)c1ccc(S(=O)(=O)N)cc1).
- Nomenclature Alert: Often mislabeled in supply chains as "sulfamoylmethyl". True sulfamoylmethyl (CS(=O)(=O)N) would exhibit a benzylic methylene signal at 4.2-4.5 ppm, which is absent in the standard pharmaceutical intermediate.

Experimental Protocols (Self-Validating Systems)

Sample Preparation for NMR

Sulfonamide protons are labile and prone to exchange or broadening in protic solvents or wet chloroform.

- Recommended Solvent: DMSO-
(99.9% D).
 - Why: DMSO forms hydrogen bonds with the NC(=O)R protons, stabilizing them into a sharp singlet and preventing exchange with residual water.
- Concentration: 10-15 mg in 0.6 mL solvent.
- Internal Standard: TMS (Tetramethylsilane) at 0.00 ppm.

Infrared Spectroscopy (KBr Pellet)

- Matrix: Dry KBr (Potassium Bromide).
- Ratio: 1:100 (Sample:KBr).
- Compression: 10 tons for 2 minutes to ensure a transparent disc.
- Validation: Check for water bands at 3400

. If broad, re-dry KBr.

Spectral Data Analysis

Mass Spectrometry (ESI-MS)

Ionization Mode: Positive Electrospray Ionization (ESI+) Expected Molecular Ion:

m/z (Fragment)	Intensity	Assignment Logic
260.1	High	: Protonated molecular ion.
282.1	Medium	: Sodium adduct (common in glass/HPLC solvents).
214.0	Low	: Loss of ethoxy group from ester.
180.x	Low	Loss of (desulfonylation).

Infrared Spectroscopy (FT-IR)

The "fingerprint" of this molecule is defined by the dual S=O stretches and the ester carbonyl.

Wavenumber ()	Vibration Mode	Diagnostic Value
3350, 3260		Primary sulfonamide doublet (Asym/Sym). Sharp peaks confirm no salt formation.
1715		Conjugated Ester.[1][2][3] Lower than aliphatic esters (1740) due to conjugation.
1345		Sulfonamide asymmetric stretch. Strong intensity.
1260		Aryl alkyl ether (Methoxy-Ring stretch).
1165		Sulfonamide symmetric stretch.

Nuclear Magnetic Resonance (¹H-NMR)

Solvent: DMSO-

| Frequency: 400 MHz

The aromatic region shows a characteristic 1,2,4-trisubstituted pattern (specifically 1,2,5 relative to acid numbering).

Shift (ppm)	Mult.	Integ.	Assignment	Structural Justification
8.15	d	1H	H-6	Ortho to Ester. Deshielded by both Ester and Sulfonamide (Meta).
7.92	dd	1H	H-4	Para to Methoxy. Deshielded by Sulfonamide (Ortho).
7.35	s (br)	2H		Sulfonamide protons. Broad/exchangeable. Disappears with .
7.28	d	1H	H-3	Ortho to Methoxy. Shielded by electron-donating OMe group.
4.32	q	2H	Ester	Typical ethyl ester methylene.
3.91	s	3H		Methoxy singlet.
1.33	t	3H	Ester	Typical ethyl ester methyl.

Coupling Constants:

(Ortho coupling);

(Meta coupling).

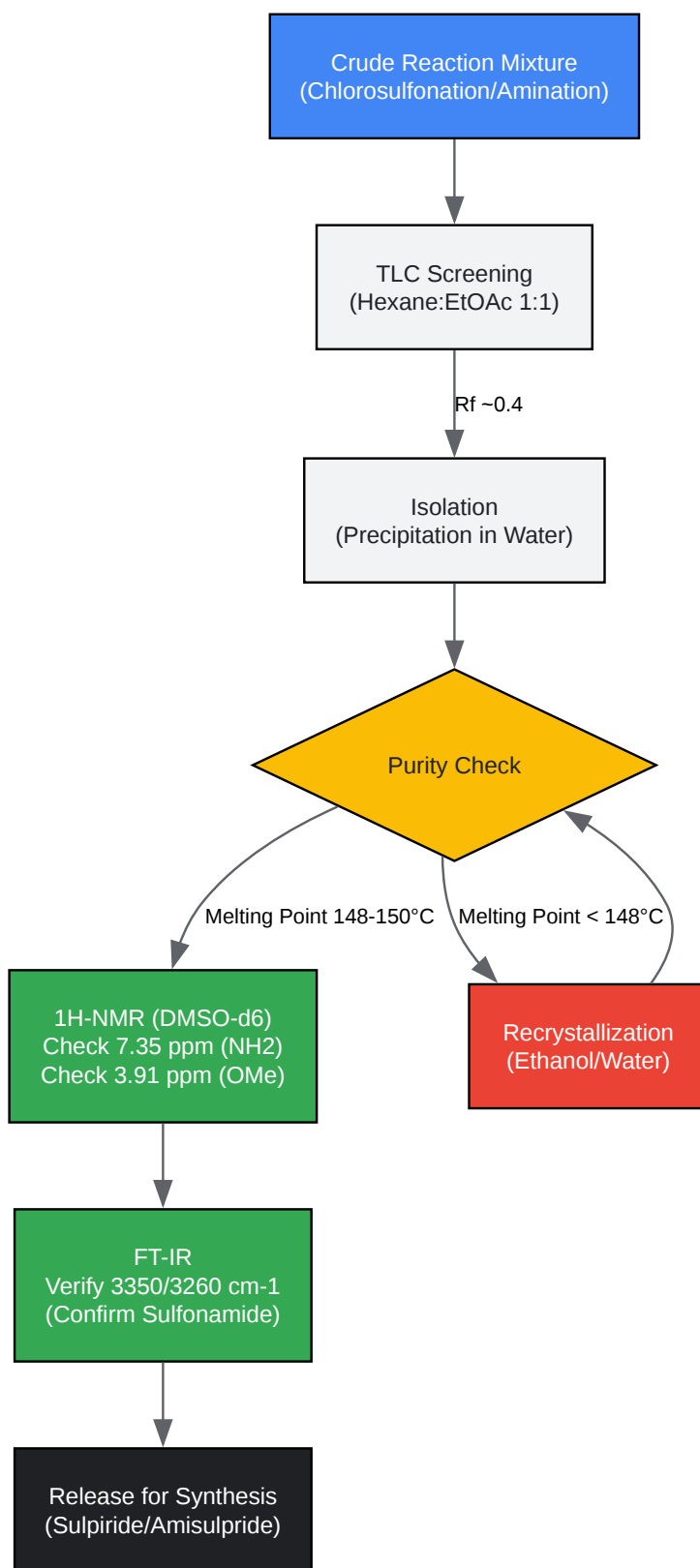
C-NMR Assignments

Solvent: DMSO-

Shift (ppm)	Carbon Type	Assignment
165.2	Quaternary	C=O (Ester carbonyl)
160.8	Quaternary	C-2 (Attached to OMe - highly deshielded)
135.5	Quaternary	C-5 (Attached to Sulfonamide)
130.1	CH	C-4 (Aromatic CH)
128.8	CH	C-6 (Aromatic CH)
119.5	Quaternary	C-1 (Ipso to Ester)
113.2	CH	C-3 (Ortho to OMe - shielded)
61.0		Ester Methylene
56.5		Methoxy Methyl
14.1		Ester Methyl

Visualization of Analytical Workflow

The following diagram outlines the logical flow for characterizing this intermediate during a synthetic campaign, ensuring differentiation from the starting material (2-methoxy-5-chlorobenzoate) and the hydrolyzed byproduct.



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Figure 1: Analytical decision matrix for the purification and validation of Ethyl 2-methoxy-5-sulfamoylbenzoate.

Homolog Differentiation (Theoretical)

If your specific research target is indeed the sulfamoylmethyl homologue (featuring a spacer), use this comparative table to validate your structure against the standard impurity.

Feature	Standard (CAS 33045-53-3)	Sulfamoylmethyl Homolog (Theoretical)
Structure		
H-NMR (Benzylic)	None	~4.3 - 4.5 ppm (Singlet, 2H)
H-NMR (NH ₂)	~7.3 ppm (Deshielded)	~6.8 ppm (Less deshielded)
Electronic Effect	Sulfonamide withdraws from Ring	Sulfonamide insulated from Ring
Aromatic Shifts	H4/H6 strongly deshielded	H4/H6 less deshielded

References

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